

# Toxicological Profile of Diethofencarb in Non-target Organisms: An In-depth Technical Guide

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## Compound of Interest

Compound Name: Diethofencarb

Cat. No.: B033107

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## Introduction

**Diethofencarb** is a carbamate fungicide widely used in agriculture to control a variety of fungal pathogens, particularly strains resistant to benzimidazole fungicides. Its mode of action involves the inhibition of mitosis and cell division through the disruption of  $\beta$ -tubulin assembly.

[1] While effective against target fungi, the potential for adverse effects on non-target organisms is a critical aspect of its environmental risk assessment. This technical guide provides a comprehensive overview of the toxicological profile of **diethofencarb** in various non-target organisms, including aquatic species, terrestrial invertebrates, and soil microorganisms. The information is compiled from a range of ecotoxicological studies and regulatory data.

## Data Presentation

The following tables summarize the quantitative toxicological data for **diethofencarb** across different non-target organisms.

### Table 1: Acute and Chronic Toxicity of Diethofencarb to Aquatic Organisms

Species	Test Duration	Endpoint	Concentration (mg/L)	Classification	Reference
Fish					
Oncorhynchus mykiss (Rainbow Trout)	96 hours	LC50	Data not available	Moderately Toxic[1]	
Cyprinus carpio (Common Carp)	96 hours	LC50	Data not available	Moderately Toxic[1]	
Invertebrates					
Daphnia magna (Water Flea)	48 hours	EC50 (Immobilisation)	>40	Not harmful	ECHA
Daphnia magna (Water Flea)	48 hours	NOEC (Immobilisation)	>40	Not harmful	ECHA
Daphnia magna (Water Flea)	21 days	NOEC (Reproduction)	Data not available	Moderately Toxic[1]	
Algae					
Pseudokirchneriella subcapitata	72 hours	EC50 (Growth Inhibition)	Data not available	Moderately Toxic[1]	

LC50: Lethal Concentration for 50% of the test population. EC50: Effect Concentration for 50% of the test population. NOEC: No Observed Effect Concentration. Classification is based on general statements from available literature where specific values are not provided.

**Table 2: Acute Toxicity of Diethofencarb to Terrestrial Organisms**

Species	Test Duration	Endpoint	Value	Classification	Reference
Birds					
Avian species	Acute Oral	LD50	>2250 mg/kg bw	Practically non-toxic	PPDB
Bees					
Apis mellifera (Honeybee)	48 hours	LD50 (Oral)	Data not available	Moderately Toxic[1]	
Apis mellifera (Honeybee)	48 hours	LD50 (Contact)	Data not available	Moderately Toxic[1]	
Earthworms					
Eisenia fetida	14 days	LC50	>1000 mg/kg soil	Not classified	ECHA
Eisenia fetida	14 days	NOEC	1000 mg/kg soil	-	ECHA

LD50: Lethal Dose for 50% of the test population. LC50: Lethal Concentration for 50% of the test population. NOEC: No Observed Effect Concentration. bw: body weight.

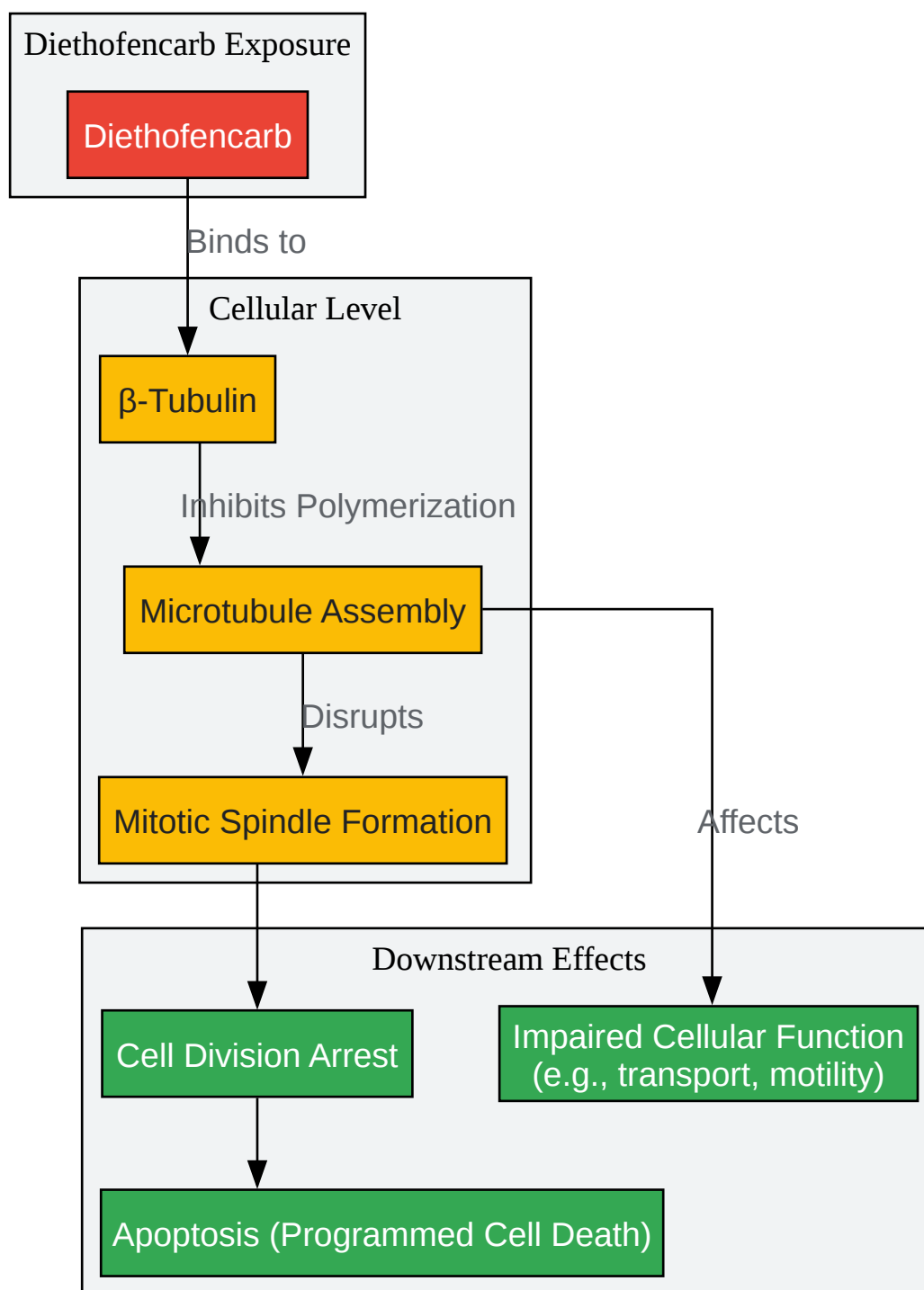
**Table 3: Effects of Diethofencarb on Soil Microorganisms**

Process	Endpoint	Result	Reference
Carbon Mineralization (Respiration)	Inhibition	Data not available	
Nitrogen Transformation (Nitrification)	Inhibition	Data not available	

Specific quantitative data on the effects of **diethofencarb** on soil microbial processes are not readily available in the reviewed literature.

## Mechanism of Action and Signaling Pathways

**Diethofencarb**'s primary mode of action is the inhibition of  $\beta$ -tubulin assembly, a crucial component of microtubules.<sup>[1]</sup> Microtubules are dynamic polymers essential for various cellular processes in eukaryotes, including mitosis, cell division, intracellular transport, and maintenance of cell shape. By binding to  $\beta$ -tubulin, **diethofencarb** disrupts the polymerization of tubulin dimers into microtubules, leading to a cascade of downstream effects.



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Figure 1: Signaling pathway of **Diethofencarb**'s toxic action.

In non-target organisms, this disruption of microtubule dynamics can lead to a range of toxicological endpoints. While the primary target is conserved across eukaryotes, selectivity

may arise from differences in the  $\beta$ -tubulin binding sites or metabolic pathways. The downstream consequences of mitotic arrest can include impaired development, reduced reproduction, and, at higher concentrations, mortality.

## Experimental Protocols

The toxicological data presented in this guide are primarily based on standardized test guidelines from the Organisation for Economic Co-operation and Development (OECD). The following sections provide an overview of the methodologies for key experiments.

### Aquatic Toxicity Testing

Fish, Acute Toxicity Test (based on OECD Guideline 203)

This test determines the median lethal concentration (LC50) of a substance to fish over a 96-hour exposure period.

- Test Organism: Typically *Oncorhynchus mykiss* (Rainbow Trout) or *Cyprinus carpio* (Common Carp).
- Test Design: Fish are exposed to a range of concentrations of the test substance in a static, semi-static, or flow-through system. A control group is maintained in water without the test substance.
- Test Conditions: Temperature, pH, dissolved oxygen, and other water quality parameters are maintained within specified limits.
- Observations: Mortalities and any sublethal effects are recorded at 24, 48, 72, and 96 hours.
- Endpoint: The 96-hour LC50 is calculated using statistical methods.



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Figure 2: Workflow for the Fish Acute Toxicity Test (OECD 203).

#### Daphnia sp., Acute Immobilisation Test (based on OECD Guideline 202)

This test determines the concentration of a substance that immobilizes 50% of the Daphnia (EC50) after a 48-hour exposure.

- Test Organism: Daphnia magna.
- Test Design: Young daphnids (<24 hours old) are exposed to a series of concentrations of the test substance.
- Test Conditions: The test is conducted in a static system under controlled temperature and lighting conditions.
- Observations: The number of immobilized daphnids is recorded at 24 and 48 hours.
- Endpoint: The 48-hour EC50 for immobilization is calculated.

#### Daphnia magna Reproduction Test (based on OECD Guideline 211)

This chronic test evaluates the effects of a substance on the reproductive output of Daphnia magna over a 21-day period.

- Test Organism: Daphnia magna.
- Test Design: Female daphnids are exposed to a range of concentrations of the test substance through several generations.
- Test Conditions: Semi-static or flow-through systems are used to maintain test concentrations.
- Observations: Survival of parent animals and the number of live offspring produced are recorded daily.
- Endpoint: The No Observed Effect Concentration (NOEC) for reproduction is determined.

#### Freshwater Alga and Cyanobacteria, Growth Inhibition Test (based on OECD Guideline 201)

This test assesses the effects of a substance on the growth of algae over a 72-hour period.

- Test Organism: Commonly *Pseudokirchneriella subcapitata*.
- Test Design: Exponentially growing algal cultures are exposed to various concentrations of the test substance.
- Test Conditions: The test is conducted in batch cultures under constant illumination and temperature.
- Observations: Algal growth (cell concentration) is measured at 24, 48, and 72 hours.
- Endpoint: The 72-hour EC50 for growth inhibition is calculated.

## Terrestrial Toxicity Testing

Earthworm, Acute Toxicity Test (based on OECD Guideline 207)

This test determines the acute toxicity (LC50) of a substance to earthworms in artificial soil.

- Test Organism: *Eisenia fetida*.
- Test Design: Adult earthworms are exposed to a range of concentrations of the test substance mixed into an artificial soil substrate.
- Test Conditions: The test is conducted over 14 days under controlled temperature and light conditions.
- Observations: Mortality and sublethal effects (e.g., changes in behavior and weight) are assessed at day 7 and day 14.
- Endpoint: The 14-day LC50 is determined.



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Figure 3: Workflow for the Earthworm Acute Toxicity Test (OECD 207).

#### Earthworm Reproduction Test (based on OECD Guideline 222)

This chronic test evaluates the effects of a substance on the reproductive success of earthworms.

- Test Organism: *Eisenia fetida*.
- Test Design: Adult earthworms are exposed to the test substance in artificial soil for 28 days, after which they are removed, and the soil is incubated for another 28 days to allow for cocoon hatching.
- Observations: Adult mortality, changes in biomass, and the number of offspring (juveniles) are recorded.
- Endpoint: The No Observed Effect Concentration (NOEC) for reproduction is determined.

## Soil Microorganism Toxicity Testing

#### Soil Microorganisms: Carbon Transformation Test (based on OECD Guideline 217)

This test assesses the long-term effects of a substance on the carbon mineralization activity of soil microorganisms.

- Methodology: Soil samples are treated with the test substance and amended with a carbon source (e.g., glucose). The rate of carbon dioxide evolution is measured over a period of 28 days or more and compared to an untreated control.
- Endpoint: The percentage inhibition of CO<sub>2</sub> production is calculated.

#### Soil Microorganisms: Nitrogen Transformation Test (based on OECD Guideline 216)

This test evaluates the long-term effects of a substance on the nitrogen transformation (nitrification) activity of soil microorganisms.

- Methodology: Soil samples are treated with the test substance and an ammonium-based nitrogen source. The concentrations of ammonium and nitrate are measured over a period of

28 days or more.

- Endpoint: The percentage inhibition of nitrate formation is calculated.

## Conclusion

The available data indicates that **diethofencarb** presents a varied toxicological profile to non-target organisms. While it exhibits low acute toxicity to birds and earthworms, it is classified as moderately toxic to aquatic organisms and honeybees. The primary mechanism of toxicity, the inhibition of  $\beta$ -tubulin assembly, is a well-established mode of action for this class of fungicides. However, a significant data gap exists for specific quantitative toxicity values for fish and algae, as well as for the effects on soil microbial processes. Further research focusing on these areas would provide a more complete and robust environmental risk assessment for **diethofencarb**. The standardized OECD guidelines provide a solid framework for conducting such studies to generate reliable and comparable data.

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## References

- 1. Diethofencarb (Ref: S 1605) [sitem.herts.ac.uk]
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### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)